

A Comprehensive Technical Guide to 6-Aminoundecanedioic Acid and its Parent Compound

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Compound of Interest

Compound Name: 6-aminoundecanedioic Acid

CAS No.: 104178-12-3

Cat. No.: B14343681

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the chemical compound **6-aminoundecanedioic acid**, including its IUPAC name and an analysis of its public record. Due to the limited availability of specific data for this particular substituted diacid, this guide also offers an in-depth exploration of its parent molecule, undecanedioic acid. This includes its chemical and physical properties, synthesis methods, and diverse applications, providing a foundational understanding for researchers interested in long-chain dicarboxylic acids and their derivatives.

Part 1: 6-Aminoundecanedioic Acid: Identification and Availability

IUPAC Name

The systematic IUPAC name for the molecule described as "**6-aminoundecanedioic acid**" is **6-aminoundecanedioic acid**. This name is derived by identifying the longest carbon chain

containing the principal functional groups, which is an eleven-carbon chain with carboxylic acid groups at both ends (undecanedioic acid), and an amino group (amino) located at the sixth carbon atom.

CAS Number and Public Data

A thorough search of chemical databases and scientific literature reveals that a specific CAS (Chemical Abstracts Service) number for **6-aminoundecanedioic acid** is not readily available. This suggests that this particular substituted dicarboxylic acid is not a commonly synthesized or commercially available compound. While amino acid derivatives of dicarboxylic acids are a known class of molecules, the specific isomer with the amino group at the 6-position of undecanedioic acid does not appear to be extensively documented in public records.

For researchers interested in this specific molecule, custom synthesis would likely be required. The following sections on the parent molecule, undecanedioic acid, provide a strong foundation for understanding the chemical context and potential synthetic pathways.

Part 2: Undecanedioic Acid: The Parent Molecule

Undecanedioic acid, also known as 1,9-nonanedicarboxylic acid, is a long-chain dicarboxylic acid that serves as the structural backbone of **6-aminoundecanedioic acid**.^{[1][2]} A comprehensive understanding of its properties and synthesis is crucial for any work involving its derivatives.

Chemical and Physical Properties of Undecanedioic Acid

The key physicochemical properties of undecanedioic acid are summarized in the table below. These properties are critical for designing experiments, developing formulations, and understanding its behavior in various applications.

Property	Value	Source
CAS Number	1852-04-6	[1]
Molecular Formula	C ₁₁ H ₂₀ O ₄	[1][2]
Molecular Weight	216.27 g/mol	[2]
Appearance	White crystalline solid or powder	[1]
Melting Point	108-115 °C	
Solubility	Slightly soluble in water; soluble in organic solvents.	[1]

Synthesis of Undecanedioic Acid

Undecanedioic acid can be synthesized through various methods, primarily involving the oxidative cleavage of specific unsaturated fatty acids. One of the established industrial methods involves the ozonolysis of erucic acid.

A general laboratory-scale synthesis workflow is outlined below. This process illustrates the chemical principles that could be adapted for the synthesis of its derivatives.

This protocol provides a conceptual framework for the synthesis of dicarboxylic acids from unsaturated precursors.

- **Dissolution:** Dissolve the unsaturated fatty acid (e.g., oleic acid) in a suitable organic solvent, such as dichloromethane or a mixture of acetic acid and water.
- **Ozonolysis:** Cool the solution to a low temperature (typically -78 °C) and bubble ozone gas through the mixture until the solution turns a persistent blue color, indicating an excess of ozone.
- **Workup:** Purge the solution with an inert gas (e.g., nitrogen or oxygen) to remove excess ozone. Add an oxidizing agent, such as hydrogen peroxide, to the reaction mixture.

- **Hydrolysis:** Allow the mixture to warm to room temperature and stir for several hours to ensure complete oxidation of the ozonide intermediate to the carboxylic acids.
- **Extraction:** Perform a liquid-liquid extraction to separate the dicarboxylic acid from the reaction mixture. Use a suitable organic solvent like diethyl ether or ethyl acetate.
- **Purification:** Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure. The crude product can be further purified by recrystallization from an appropriate solvent system (e.g., ethyl acetate/hexanes).



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Caption: General workflow for the synthesis of dicarboxylic acids.

Applications of Undecanedioic Acid and its Derivatives

Undecanedioic acid and its derivatives have a wide range of applications across various industries, driven by their unique properties.^[2]

- **Polymers:** It is a key monomer in the production of high-performance polyamides and polyesters, such as certain types of nylon. These polymers exhibit excellent mechanical properties and are used in engineering plastics and fibers.
- **Lubricants and Plasticizers:** Esters of undecanedioic acid are utilized as high-performance lubricants and as plasticizers for PVC and other polymers.
- **Cosmetics:** Due to its low toxicity and biodegradability, it is used in the formulation of cosmetics and personal care products.
- **Pharmaceutical Intermediates:** Dicarboxylic acids are valuable building blocks in the synthesis of active pharmaceutical ingredients (APIs).^[2]

Part 3: Synthesis and Properties of Amino-Substituted Dicarboxylic Acids

While specific data for **6-aminoundecanedioic acid** is scarce, the general principles of synthesizing and the expected properties of amino-substituted dicarboxylic acids can be inferred from established organic chemistry.

Conceptual Synthetic Pathways

The introduction of an amino group onto the undecanedioic acid backbone would likely involve a multi-step synthesis. A plausible conceptual pathway is illustrated below.



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Caption: A conceptual pathway for the synthesis of **6-aminoundecanedioic acid**.

This pathway involves:

- **Selective Protection:** One of the carboxylic acid groups would need to be selectively protected to prevent it from reacting in subsequent steps.
- **Functionalization at the 6-position:** Introducing a leaving group, such as a halogen, at the 6th carbon. This is a challenging step on a long aliphatic chain and would require specific reagents and conditions.
- **Nucleophilic Substitution:** Introduction of the amino group via nucleophilic substitution, for example, using ammonia or an azide followed by reduction.
- **Deprotection:** Removal of the protecting group to yield the final **6-aminoundecanedioic acid**.

Anticipated Properties and Research Potential

6-Aminoundecanedioic acid would be an amphoteric molecule, possessing both acidic (carboxylic acid) and basic (amino) functional groups. This dual functionality would make it an interesting candidate for:

- **Polymer Chemistry:** As a monomer for the synthesis of novel polyamides with unique properties conferred by the pendant carboxylic acid group.
- **Drug Delivery:** The amino and carboxylic acid groups could be used for conjugation to drugs or targeting moieties.
- **Biomaterials:** Its structure could be incorporated into biodegradable polymers for medical applications.

References

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